

Application Note: Imaging Mass Spectrometry for Spatial Analysis of Dynorphin Peptides

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Compound of Interest

Compound Name: Dynorphin

Cat. No.: B1627789

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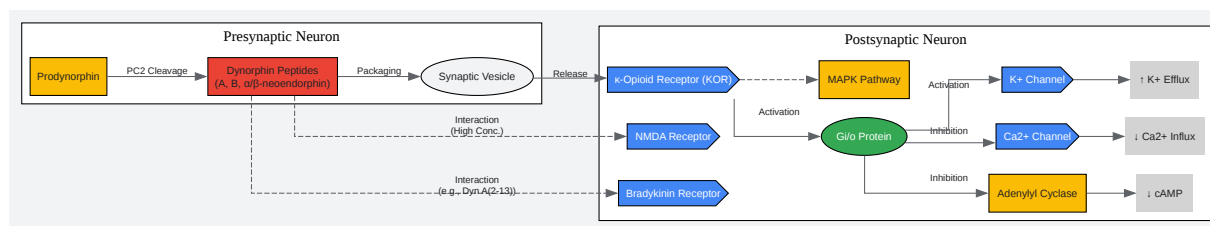
For Researchers, Scientists, and Drug Development Professionals

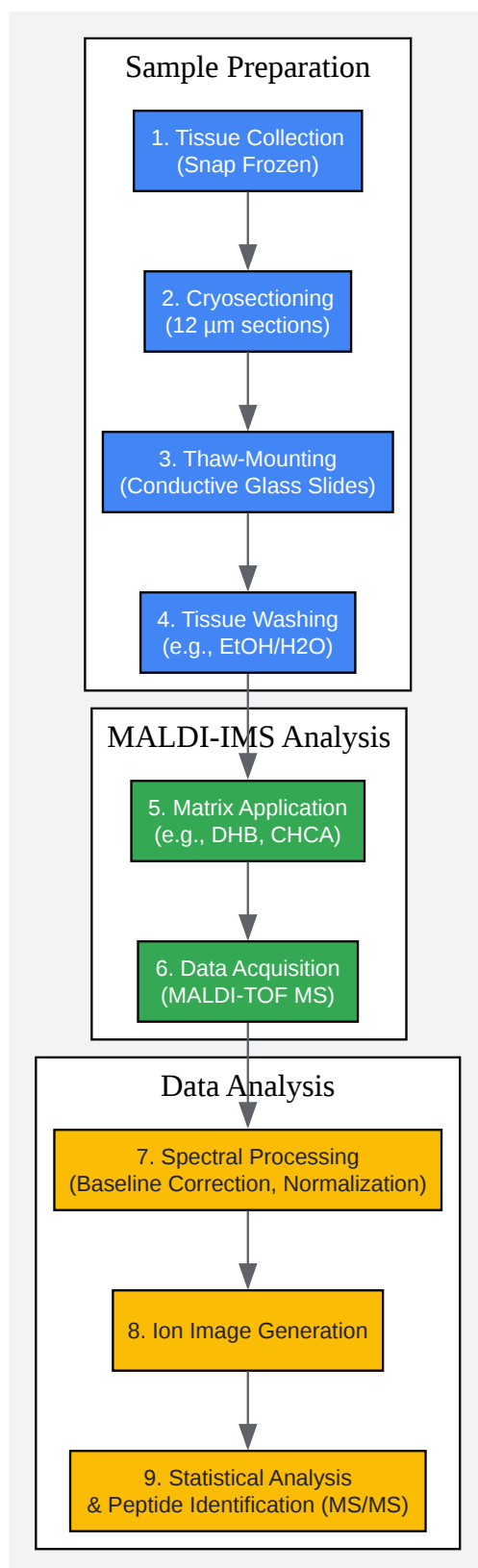
Introduction

Dynorphins are a class of endogenous opioid peptides derived from the precursor protein **prodynorphin**.^[1] Upon cleavage, active peptides such as **dynorphin A**, **dynorphin B**, and α/β -neoendorphin are released.^[1] These neuropeptides play crucial roles in a variety of physiological and pathological processes, including pain modulation, addiction, and neurodegenerative diseases, by primarily acting on the κ -opioid receptor (KOR).^{[1][2]} Understanding the precise spatial distribution of different **dynorphin** peptides within tissues is critical for elucidating their function and for the development of targeted therapeutics. Imaging Mass Spectrometry (IMS), particularly Matrix-Assisted Laser Desorption/Ionization (MALDI) IMS, has emerged as a powerful technique for the label-free visualization of neuropeptides directly in tissue sections, providing high molecular specificity.^{[3][4]} This application note provides a detailed protocol for the spatial analysis of **dynorphin** peptides using MALDI IMS and discusses the relevant biological pathways.

Dynorphin Signaling Pathways

Dynorphins primarily exert their effects through the G-protein-coupled κ -opioid receptor (KOR).^[1] Activation of KOR by **dynorphins** initiates a signaling cascade that can modulate neuronal activity.^[2] Additionally, under certain conditions, **dynorphins** can interact with other receptors, such as the N-methyl-D-aspartate (NMDA) receptor, contributing to their complex biological effects.^{[1][5]}





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